

# 3-Methylpentanal: A Technical Guide to its Chemical Properties and Structure

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## Compound of Interest

Compound Name: 3-Methylpentanal

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## Introduction

**3-Methylpentanal**, an aliphatic aldehyde, serves as a versatile intermediate in the synthesis of a variety of organic compounds. Its utility is most pronounced in the fragrance and flavor industries, where its characteristic odor profile is leveraged, and it holds potential as a building block in the synthesis of more complex molecules for pharmaceutical applications.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical properties, structure, and key reactions of **3-Methylpentanal**, intended for professionals in research and development.

## Chemical Structure and Identification

**3-Methylpentanal** is a branched-chain aldehyde with the molecular formula  $C_6H_{12}O$ .<sup>[3]</sup> The structure features a pentanal backbone with a methyl group located at the third carbon position.

Identifier	Value
IUPAC Name	3-Methylpentanal
Synonyms	3-Methylvaleraldehyde, 3-Ethylbutanal
CAS Number	15877-57-3
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O
SMILES	CCC(C)CC=O
InChI	InChI=1S/C6H12O/c1-3-6(2)4-5-7/h5-6H,3-4H2,1-2H3

## Physicochemical Properties

**3-Methylpentanal** is a colorless liquid at room temperature.<sup>[2]</sup> A summary of its key quantitative physicochemical properties is presented below.

Property	Value
Molecular Weight	100.16 g/mol
Density	0.799 - 0.8079 g/cm <sup>3</sup>
Boiling Point	117.63 - 123 °C at 760 mmHg
Melting Point	-72.5 °C to -66 °C (estimated) <sup>[2]</sup>
Flash Point	17.8 °C
Solubility	Soluble in organic solvents, with limited solubility in water. <sup>[3]</sup>

## Experimental Protocols

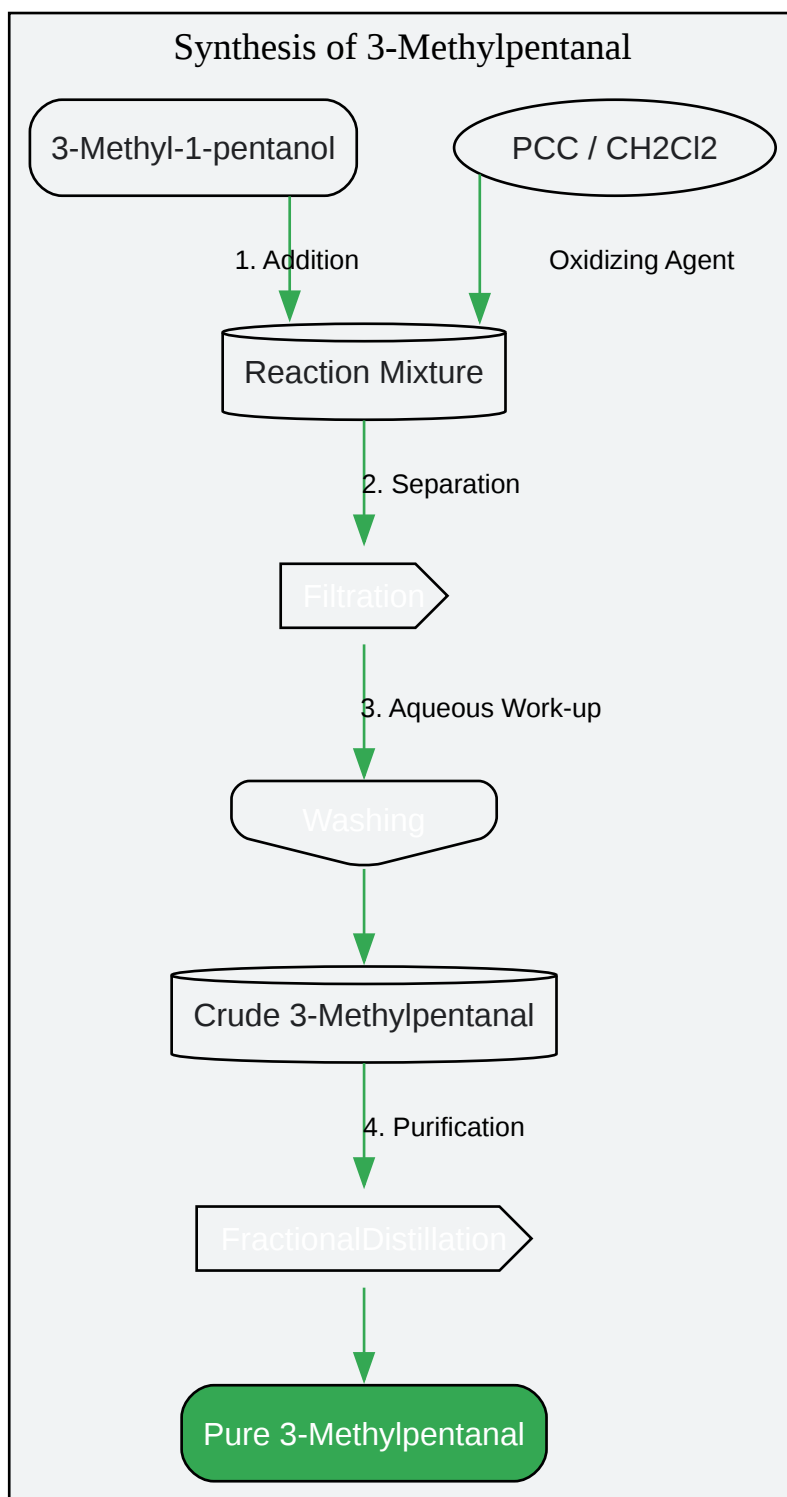
### Synthesis of 3-Methylpentanal

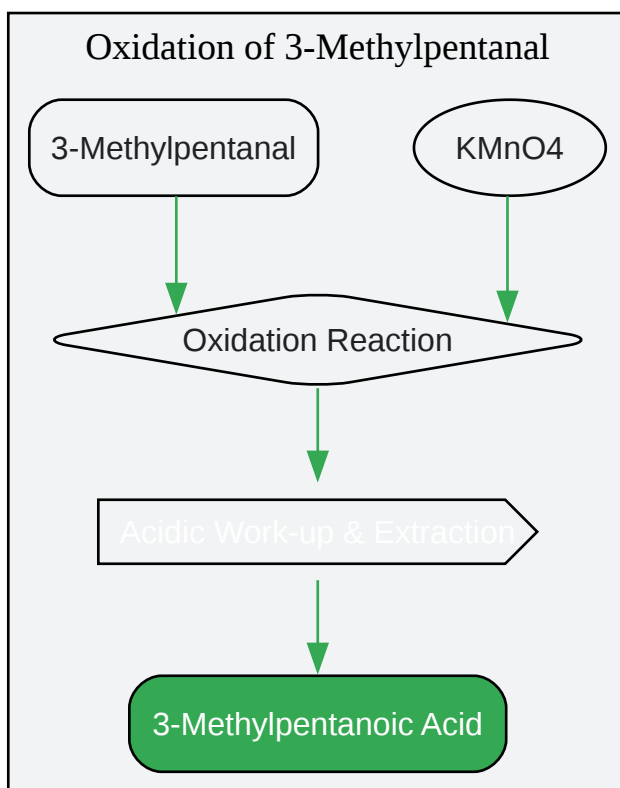
A common method for the synthesis of **3-Methylpentanal** is the oxidation of the corresponding primary alcohol, 3-methyl-1-pentanol.<sup>[4]</sup> Pyridinium chlorochromate (PCC) is a suitable reagent

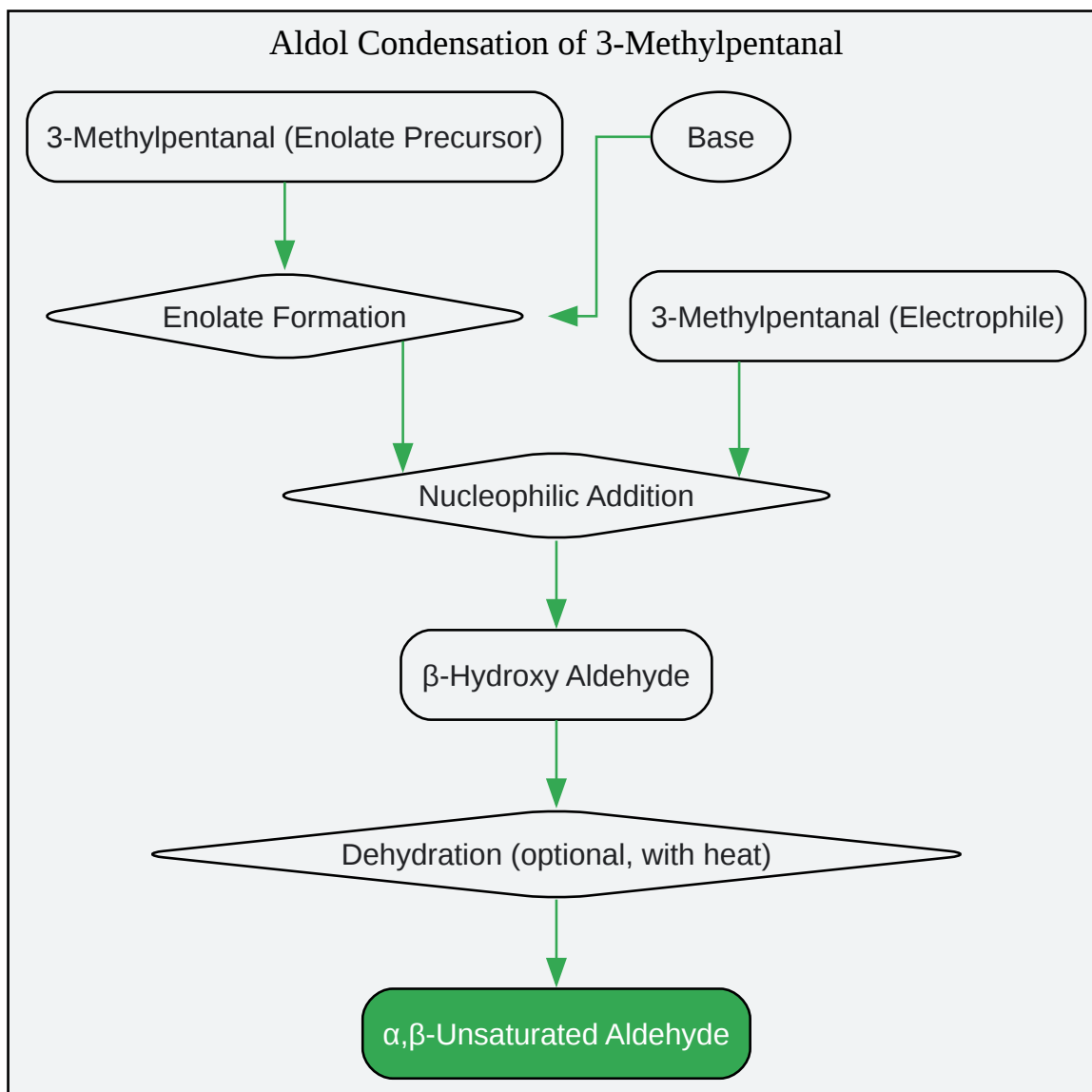
for this transformation as it is a mild oxidizing agent that can convert primary alcohols to aldehydes without significant over-oxidation to carboxylic acids.[\[5\]](#)[\[6\]](#)

General Protocol for Oxidation of 3-Methyl-1-pentanol to **3-Methylpentanal** using PCC:

- **Reagent Preparation:** In a fume hood, suspend pyridinium chlorochromate (PCC) in a dry, aprotic solvent such as dichloromethane ( $\text{CH}_2\text{Cl}_2$ ). The use of an inert support like Celite can aid in the work-up process.[\[5\]](#)
- **Reaction:** To the stirred suspension of PCC, add a solution of 3-methyl-1-pentanol in dichloromethane dropwise at room temperature. The reaction is typically exothermic and should be monitored.
- **Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is filtered through a pad of silica gel or Celite to remove the chromium byproducts. The filtrate is then washed with a mild basic solution (e.g., sodium bicarbonate) and brine.
- **Purification:** The crude **3-Methylpentanal** can be purified by fractional distillation to yield the pure product.[\[7\]](#)







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